

Quantifying Vivianite in Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Vivianite

Cat. No.: B12648973

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Introduction

Vivianite, a hydrated iron(II) phosphate mineral ($\text{Fe}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$), plays a crucial role in the biogeochemical cycling of phosphorus and iron in a variety of anoxic environments, including lake sediments, waterlogged soils, and wastewater treatment systems.^[1] Its formation can sequester phosphorus, a key nutrient contributing to eutrophication, while its dissolution can release phosphorus back into the environment. Consequently, accurate quantification of **vivianite** is essential for understanding nutrient dynamics, developing remediation strategies for contaminated sites, and assessing the potential for phosphorus recovery and reuse.

These application notes provide detailed protocols for the quantification of **vivianite** in environmental samples using three primary methods: a modified sequential chemical extraction, powder X-ray diffraction (XRD) with Rietveld refinement, and Mössbauer spectroscopy. Each method offers distinct advantages and limitations, and a combination of techniques is often recommended for robust and comprehensive analysis.^{[2][3]}

Data Presentation: Quantitative Vivianite Data

The following tables summarize quantitative data for **vivianite** concentrations found in various environmental samples, offering a comparative overview for researchers.

Table 1: **Vivianite** Quantification in Sewage Sludge

Wastewater Treatment Plant (WWTP) Type	Method	Vivianite-P as % of Total P	Reference
Fe-dosing for chemical P removal (CPR)	Sequential Extraction	~50%	[4][5]
Fe-dosing CPR + Enhanced Biological P Removal (EBPR)	Sequential Extraction	16-26%	[4][5]
Anaerobically Digested Sludge (various)	XRD & Sequential Extraction	31-51%	[6]

Table 2: **Vivianite** Quantification in Sediments

Sediment Type	Method	Vivianite Concentration/Contamination	Reference
Methanogenic Coastal Sediments	SEDEX, μ XRF, SEM-EDS, XRD	40-50% of total P burial	[7][8]
Freshwater Lake Sediments	Sequential Extraction with 2,2'-bipyridine	Vivianite-P successfully separated and quantified	[2]
Fluvial, Lacustrine, Marine, and Estuarine Sediments	Various	Presence confirmed, quantification challenging	[9]

Table 3: Physicochemical Properties and Dissolution Rates of **Vivianite**

Property	Value	Conditions	Reference
Dissolution Rate	$8.5 \times 10^{-3} \text{ mol m}^{-2} \text{ h}^{-1}$	pH 6.0, anoxic conditions	[1]
Dissolution Rate	$8.0 \times 10^{-5} \text{ mol m}^{-2} \text{ h}^{-1}$	pH 9.0, anoxic conditions	[1]
Solubility Product (pK _{sp})	33.6 (± 0.5)	pH 6-9, anoxic conditions	[1]

Experimental Protocols

Modified Sequential Extraction for Vivianite Quantification

This protocol is based on a modification of established sequential phosphorus extraction (SPE) methods, incorporating a specific step to target **vivianite**-bound phosphorus (**Vivianite-P**) using 2,2'-bipyridine.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Objective: To selectively extract and quantify different phosphorus fractions in a sample, with a dedicated step for **vivianite**.

Materials:

- Fresh or freeze-dried sediment/sludge sample
- Centrifuge tubes (50 mL)
- Centrifuge
- Shaker
- Reagents:
 - 1 M MgCl₂
 - 0.2% 2,2'-bipyridine in 0.1 M KCl

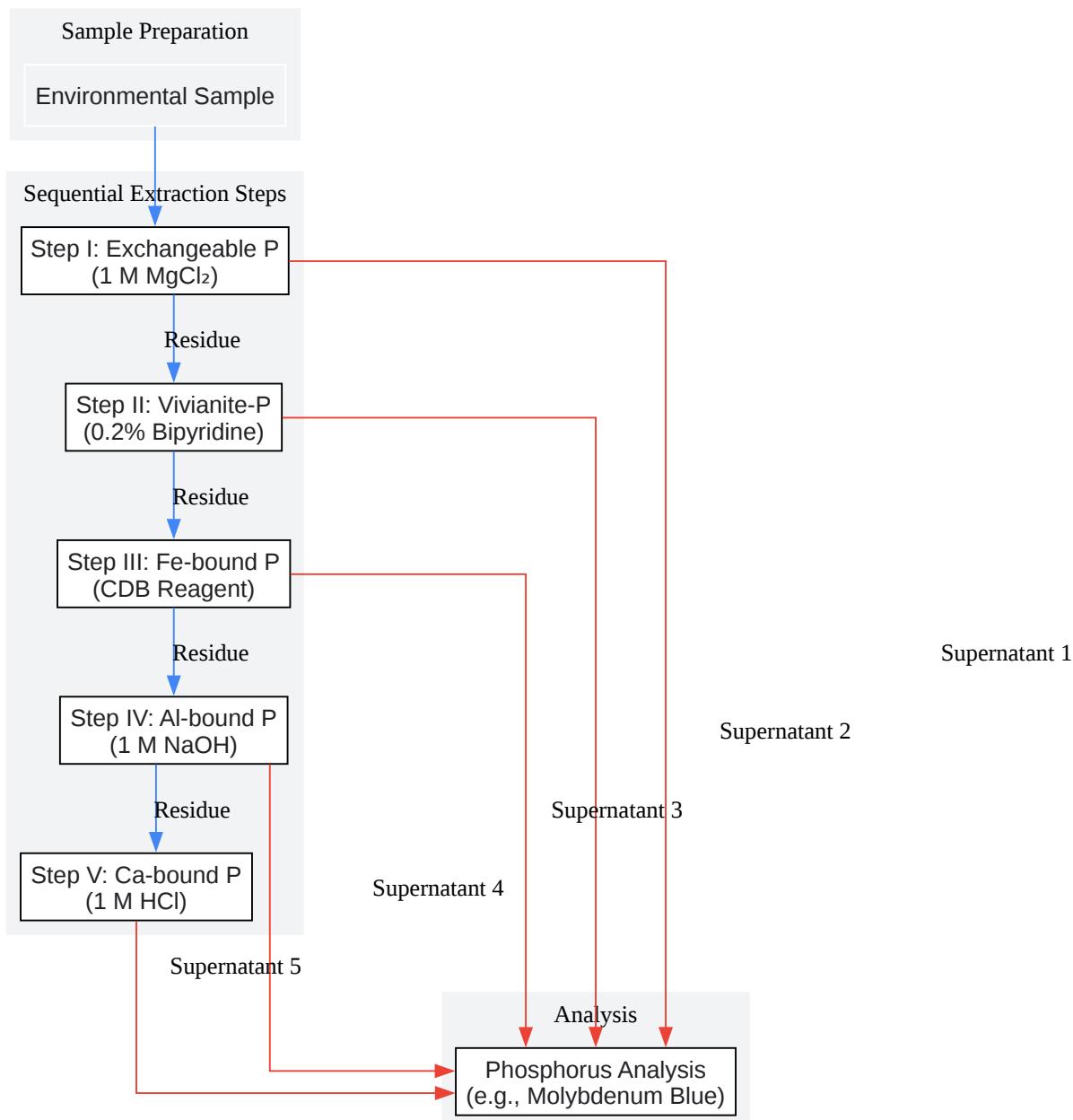
- 0.3 M Na-citrate, 1 M NaHCO₃, and Na-dithionite (CDB reagent)
- 1 M NaOH
- 1 M HCl
- Reagents for phosphate analysis (e.g., Molybdenum Blue method)

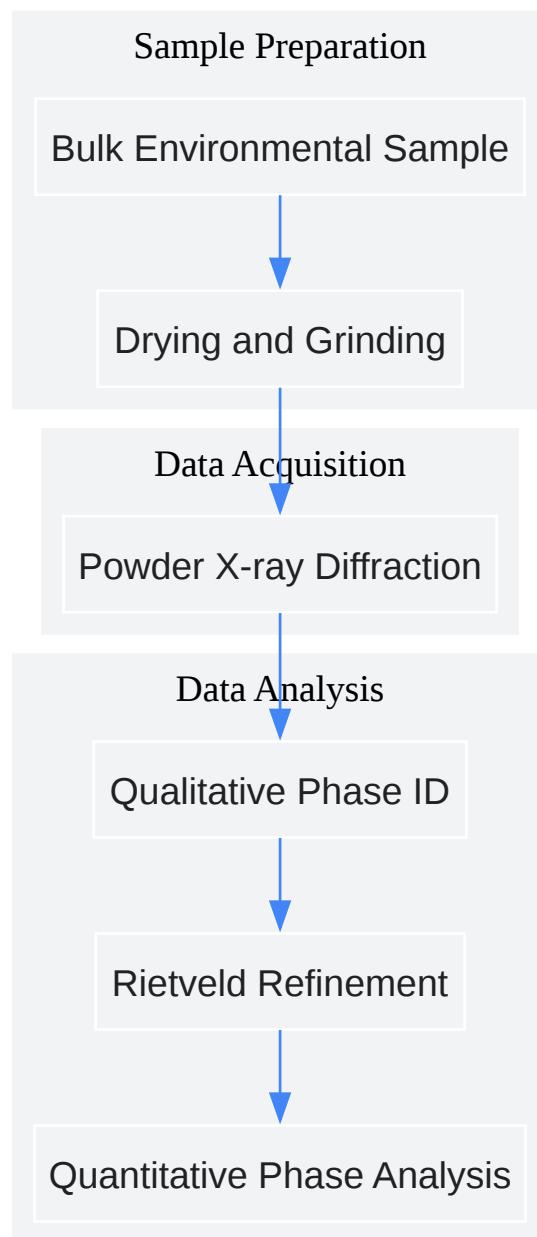
Procedure:

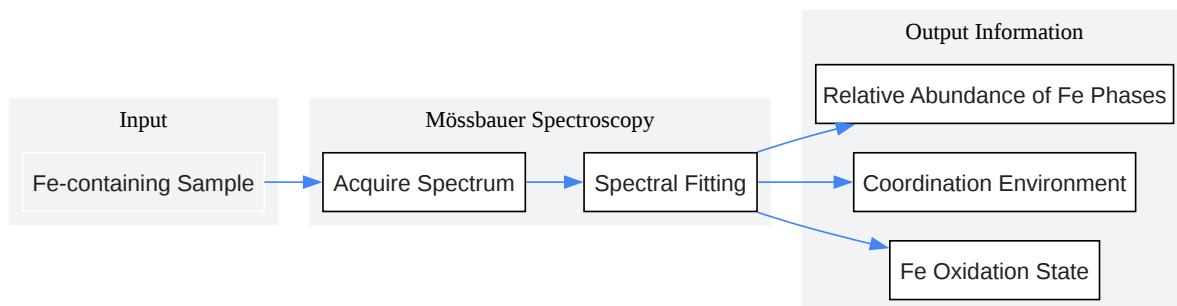
- Sample Preparation: Weigh approximately 0.5 g of the homogenized sample into a 50 mL centrifuge tube.
- Step I: Exchangeable P (loosely bound P)
 - Add 25 mL of 1 M MgCl₂.
 - Shake for 2 hours at room temperature.
 - Centrifuge at 3000 rpm for 15 minutes.
 - Collect the supernatant for P analysis.
 - Wash the residue with 25 mL of deionized water, centrifuge, and discard the supernatant.
- Step II: **Vivianite-P**
 - Add 25 mL of 0.2% 2,2'-bipyridine in 0.1 M KCl.
 - Shake for 24 hours at room temperature in the dark (to prevent photodegradation of the bipyridine-Fe(II) complex).
 - Centrifuge at 3000 rpm for 15 minutes.
 - Collect the supernatant for P analysis.
 - Wash the residue with 25 mL of deionized water, centrifuge, and discard the supernatant.
- Step III: Fe-bound P (reductant-soluble P)

- Prepare the CDB reagent by dissolving 0.3 M Na-citrate and 1 M NaHCO₃, then adding Na-dithionite just before use.
- Add 25 mL of CDB reagent.
- Shake for 6 hours at 40°C.
- Centrifuge at 3000 rpm for 15 minutes.
- Collect the supernatant for P analysis.
- Wash the residue with 25 mL of deionized water, centrifuge, and discard the supernatant.
- Step IV: Al- and other metal-bound P
 - Add 25 mL of 1 M NaOH.
 - Shake for 16 hours at room temperature.
 - Centrifuge at 3000 rpm for 15 minutes.
 - Collect the supernatant for P analysis.
 - Wash the residue with 25 mL of deionized water, centrifuge, and discard the supernatant.
- Step V: Ca-bound P (acid-soluble P)
 - Add 25 mL of 1 M HCl.
 - Shake for 16 hours at room temperature.
 - Centrifuge at 3000 rpm for 15 minutes.
 - Collect the supernatant for P analysis.
- Phosphorus Analysis: Analyze the phosphorus concentration in each collected supernatant using a standard colorimetric method (e.g., Molybdenum Blue).

Workflow for Modified Sequential Extraction







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